

# Application Notes and Protocols for 4-Methylhistamine Dihydrochloride Stock Solution Preparation

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## Compound of Interest

Compound Name: 4-Methylhistamine

Cat. No.: B1206604

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## Abstract

These application notes provide a comprehensive guide for the preparation, storage, and handling of **4-Methylhistamine** dihydrochloride stock solutions. **4-Methylhistamine** is a potent and selective agonist for the histamine H4 receptor, making it a critical tool in immunology, inflammation, and cancer research.[1] Adherence to proper preparation protocols is essential for ensuring experimental reproducibility and accuracy. This document includes detailed protocols, solubility data, stability information, and safety precautions.

## Introduction

**4-Methylhistamine** dihydrochloride is a high-affinity agonist for the H4 receptor, with a  $K_i$  value of approximately 7 nM.[2] It exhibits over 100-fold selectivity for the H4 receptor compared to other histamine receptor subtypes.[2] This selectivity makes it an invaluable pharmacological tool for investigating the physiological and pathophysiological roles of the H4 receptor. Accurate preparation of stock solutions is the first critical step in any experiment utilizing this compound.

## Physicochemical and Solubility Data

Proper solvent selection is crucial for preparing accurate and stable stock solutions. The solubility of **4-Methylhistamine** dihydrochloride can vary based on the solvent and the specific

batch of the compound due to hydration. Always refer to the batch-specific molecular weight provided on the vial or Certificate of Analysis when performing calculations.

Property	Value
Molecular Weight	198.09 g/mol (anhydrous)
CAS Number	36376-47-3
Appearance	White to pale beige solid
Solubility in Water	Up to 50 mM
Solubility in DMSO	20 mg/mL
Solubility in Ethanol	1 mg/mL
Solubility in PBS (pH 7.2)	10 mg/mL

## Experimental Protocols

### Materials

- **4-Methylhistamine** dihydrochloride powder
- Sterile, high-purity solvent (e.g., sterile deionized water, DMSO, or PBS)
- Calibrated analytical balance
- Sterile conical tubes or vials
- Pipettors and sterile tips
- Vortex mixer
- (Optional) Sonicator

### Protocol for Preparing a 10 mM Aqueous Stock Solution

- Determine the Required Mass:

- Use the following formula to calculate the mass of **4-Methylhistamine** dihydrochloride needed:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- For example, to prepare 10 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 10 \text{ mL} \times 198.09 \text{ g/mol} = 19.809 \text{ mg}$
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance.
  - Carefully weigh the calculated mass of the **4-Methylhistamine** dihydrochloride powder into the tube.
- Dissolution:
  - Add approximately 80% of the final desired volume of sterile deionized water to the tube.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, brief sonication may be used.
- Final Volume Adjustment:
  - Once the solid is completely dissolved, add sterile deionized water to reach the final desired volume.
  - Vortex the solution again to ensure homogeneity.
- Sterilization and Storage:
  - For sterile applications, the stock solution can be filter-sterilized through a 0.22  $\mu\text{m}$  syringe filter.
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots as recommended in the stability table below.

## Stock Solution Stability and Storage

Storage Temperature	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

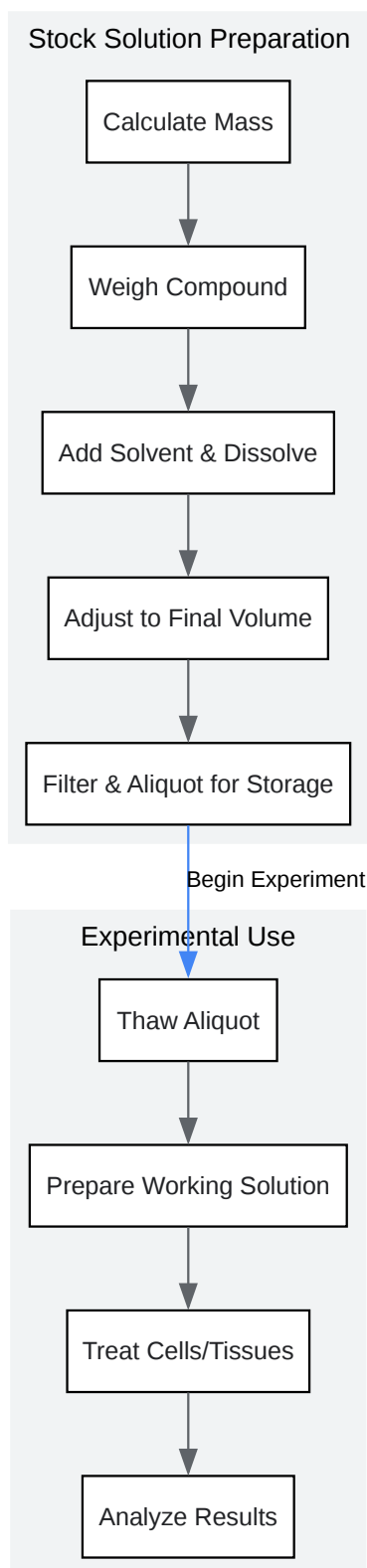
Note: Always store solutions in tightly sealed containers to prevent evaporation and contamination. The solid form should be desiccated at room temperature.

## Safety Precautions

Handle **4-Methylhistamine** dihydrochloride in accordance with good laboratory practices. It is classified as an irritant, causing skin and serious eye irritation. May also cause respiratory irritation.

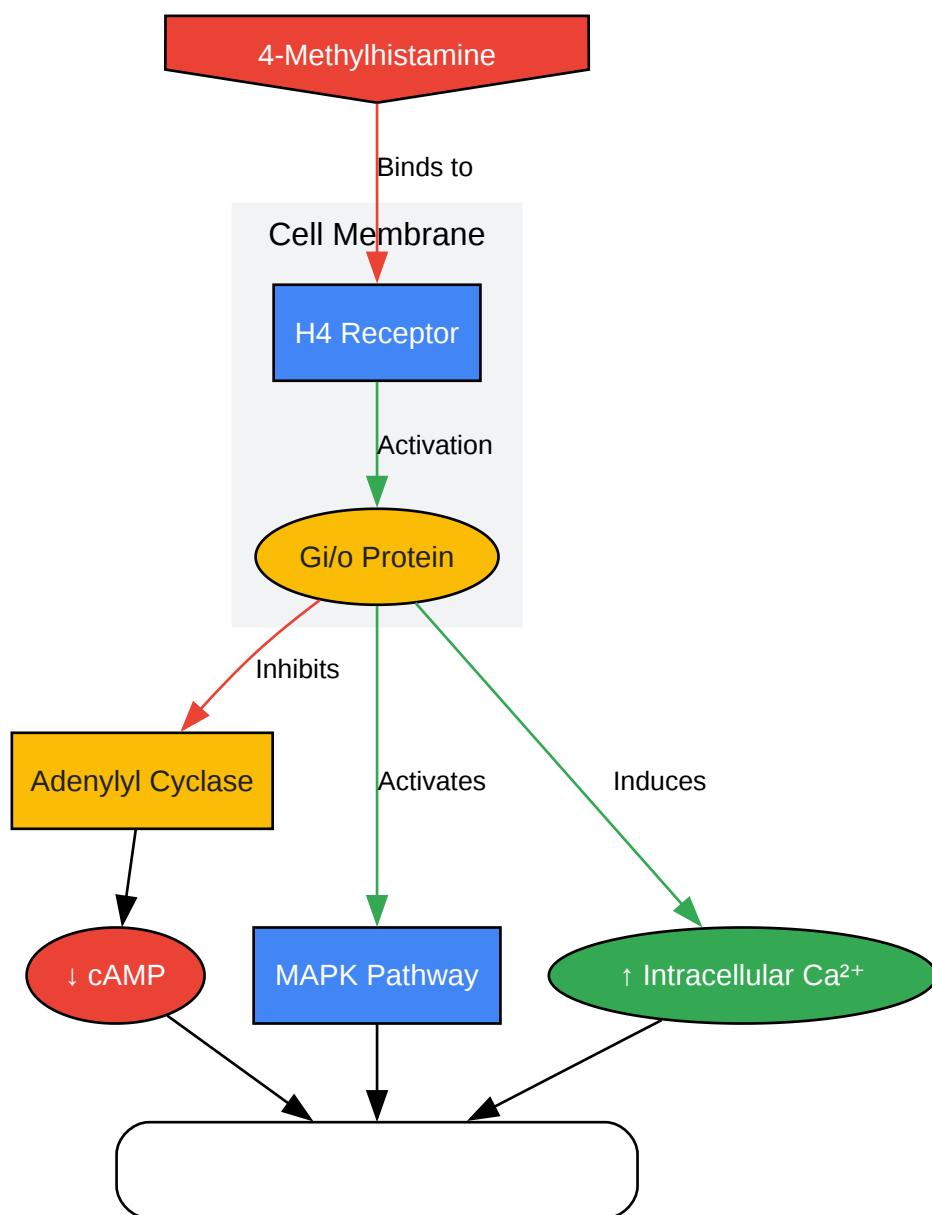
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, gloves, and a lab coat.
- Handling: Avoid breathing dust. Use in a well-ventilated area. Wash hands thoroughly after handling.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Diagrams



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Caption: Experimental workflow for preparing and using **4-Methylhistamine** dihydrochloride.



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Caption: Simplified signaling pathway of the H4 receptor activated by **4-Methylhistamine**.

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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for 4-Methylhistamine Dihydrochloride Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206604#preparing-4-methylhistamine-dihydrochloride-stock-solution]

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